

BLI-489 storage conditions stability

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Compound Focus: Bli-489

CAS No.: 623564-40-9

Cat. No.: S521542

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BLI-489: Core Identity & Storage

Q1: What is BLI-489 and what is its primary research application?

BLI-489 is a synthetic, bicyclic penem molecule that functions as a **β -lactamase inhibitor** [1]. Its primary research use is to be combined with β -lactam antibiotics to inhibit infections caused by pathogens expressing a broad range of β -lactamase enzymes, including Class A (e.g., ESBLs, KPC), Class C (AmpC), and Class D [2] [3] [1].

Q2: What are the definitive storage conditions for BLI-489?

To ensure stability and longevity, **BLI-489** should be stored as a dry powder under specific temperature conditions. The following table summarizes the key storage parameters based on manufacturer and supplier specifications.

Form	Storage Condition	Temperature	Additional Precautions
Dry Powder	Sealed container, cool, well-ventilated area [4]	-20°C [3] [4]	Keep tightly sealed; protect from moisture and light [3] [4]
Solution (DMSO)	Sealed storage, away from moisture [3]	-80°C (6 months); -20°C (1 month) [3]	Hygroscopic; use newly opened DMSO [3]

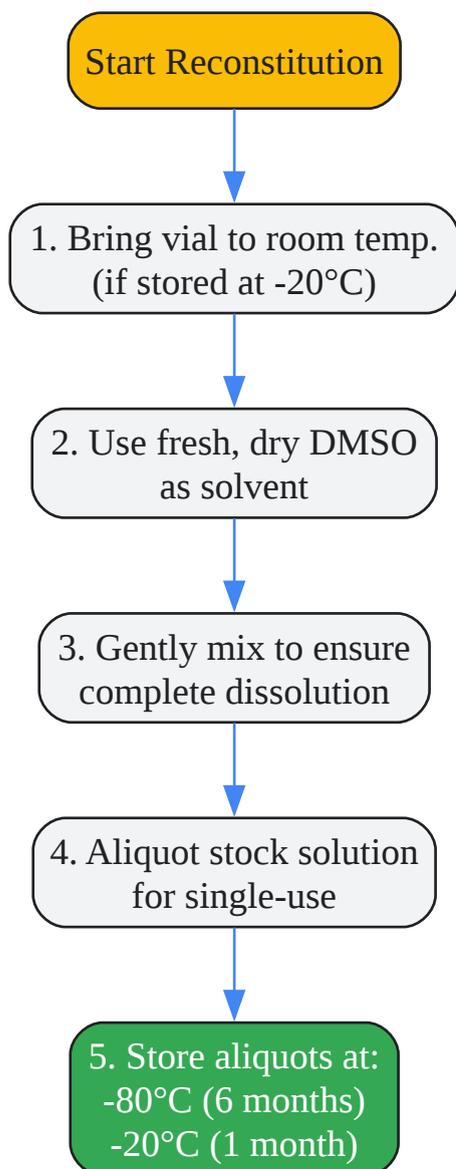
Handling, Stability & In-Use Protocols

Q3: What are the critical handling and safety precautions?

BLI-489 requires careful handling. It is classified as **harmful if swallowed (H302)** and is **very toxic to aquatic life with long-lasting effects (H410)** [4]. Personal protective equipment (PPE) including safety goggles, gloves, and impervious clothing is recommended. Handling should occur in areas with appropriate exhaust ventilation to avoid inhalation of dust or aerosols [4].

Q4: What is the recommended protocol for reconstituting BLI-489?

The following workflow outlines the standard procedure for preparing a **BLI-489** stock solution.



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Q5: How is **BLI-489** typically used in susceptibility testing?

A established methodology for in vitro testing uses **BLI-489** at a **constant concentration of 4 µg/mL** in combination with an antibiotic like piperacillin [1]. This concentration was validated using a predictor panel of β -lactamase-producing bacteria and was found to accurately identify susceptible and resistant isolates without overpredicting resistance [1].

Troubleshooting Common Experimental Issues

Q6: What should I do if my antibiotic-BLI-489 combination shows no synergistic effect?

- **Confirm Bacterial Strain:** Verify that your bacterial strain produces a β -lactamase against which **BLI-489** is active (Class A, C, or D). **BLI-489** is not effective against Class B metallo- β -lactamases (MBLs) [5] [6].
- **Check Inhibitor Concentration:** Ensure the final concentration of **BLI-489** in your assay is sufficient (e.g., 4 $\mu\text{g/mL}$ for susceptibility testing) [1].
- **Verify Drug Potency:** Check the integrity and potency of both the antibiotic and the **BLI-489** stock solution. Avoid using DMSO stock solutions that have undergone multiple freeze-thaw cycles.

Q7: How should I manage a spill of BLI-489 powder?

- **Personal Protection:** Use full personal protective equipment.
- **Containment:** Carefully collect the spilled material.
- **Cleaning:** Decontaminate surfaces by scrubbing with alcohol.
- **Disposal:** Dispose of all contaminated material according to institutional regulations for hazardous waste [4].

Q8: Why is it important to aliquot the DMSO stock solution?

DMSO is **hygroscopic** and can absorb water from the atmosphere, which may compromise the stability and potency of **BLI-489** over time [3]. Creating single-use aliquots minimizes the number of freeze-thaw cycles and exposure to moisture, ensuring consistent experimental results.

Key Takeaways

- **Storage is Critical:** For long-term stability, store **BLI-489** powder at -20°C and DMSO stock solutions at -80°C .
- **Handle with Care:** Always use appropriate PPE due to the compound's toxicity.
- **Standardized Testing:** For microbiological assays, a constant 4 $\mu\text{g/mL}$ concentration of **BLI-489** is a validated starting point.
- **Plan Ahead:** Reconstitute and aliquot the compound to prevent degradation and ensure experimental consistency.

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References

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